

Hydroaurantiogliocladin: A Technical Guide to a Rare Fungal Metabolite

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Compound of Interest

Compound Name: *Hydroaurantiogliocladin*

Cat. No.: *B153767*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Hydroaurantiogliocladin is a rare secondary metabolite produced by fungi of the Gliocladium genus, specifically identified as a metabolite of Gliocladium roseum.[1] Structurally, it is the reduced hydroquinone form of the more well-known compound, aurantiogliocladin. Despite its discovery, public domain information regarding the synthesis, detailed characterization, and biological activity of **Hydroaurantiogliocladin** remains scarce. This technical guide aims to consolidate the available information on **Hydroaurantiogliocladin** and its parent compound, aurantiogliocladin, to provide a foundational resource for researchers interested in this molecule.

Chemical and Physical Properties

While detailed experimental data for **Hydroaurantiogliocladin** is limited, its basic properties have been reported. The properties of both **Hydroaurantiogliocladin** and its parent quinone, aurantiogliocladin, are summarized below for comparison.

Property	Hydroaurantiogliocladin	Aurantiogliocladin
Molecular Formula	C ₁₀ H ₁₄ O ₄ [1]	C ₁₀ H ₁₂ O ₄ [2]
Molecular Weight	198.2 g/mol [1]	196.18 g/mol
CAS Number	776-33-0[1]	477-66-7
Source	Gliocladium sp., Gliocladium roseum[1]	Gliocladium species[2]
Structure	Reduced hydroquinone	Benzoquinone derivative

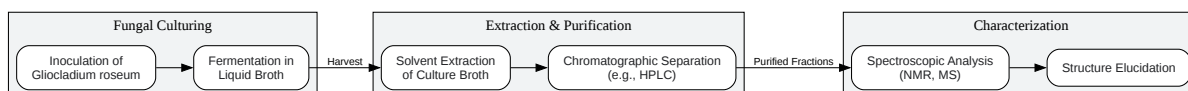
Synthesis and Isolation

Synthesis:

To date, a chemical synthesis protocol for **Hydroaurantiogliocladin** has not been reported in the peer-reviewed scientific literature. The focus of synthetic efforts in the broader "gliocladin" family has been on more complex alkaloid structures such as Gliocladin C.

Isolation:

Hydroaurantiogliocladin is a natural product isolated from the fermentation broths of *Gliocladium roseum*.^[1] The general workflow for isolating and identifying a natural product like **Hydroaurantiogliocladin** from a fungal culture is depicted in the following diagram.



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Isolation and Characterization Workflow.

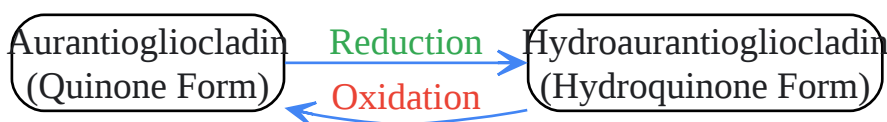
Characterization

Detailed spectroscopic data for **Hydroaurantiogliocladin** is not publicly available. However, the characterization of its direct precursor, aurantiogliocladin, has been reported and can serve as a reference. The conversion of a quinone to a hydroquinone would predictably alter the spectral data, particularly in the NMR and UV-Vis spectra, due to the aromatization of the ring and the introduction of hydroxyl protons.

Characterization Data for Aurantiogliocladin:

Technique	Data
^1H NMR (CDCl_3)	Singlets at δ 2.05 and 3.98 ppm.[2]
^{13}C NMR	Resonances indicating two carbonyls and two double bonds.[2]
Mass Spectrometry	ESI-MS $[\text{M}+\text{H}]^+$ ion of 197.0822.[2]

The structural relationship between aurantiogliocladin and **Hydroaurantiogliocladin** is a simple reduction.



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Redox Relationship of Aurantiogliocladin.

Biological Activity and Signaling Pathways

A significant gap in the current knowledge of **Hydroaurantiogliocladin** is the absence of any reported biological activity or investigation into its effects on cellular signaling pathways. A product listing for the compound explicitly states, "There is no available information on the bioprofile of **hydroaurantiogliocladin**".[1]

For context, the parent compound, aurantiogliocladin, has been reported to exhibit weak antibiotic activity and can inhibit biofilm formation in some bacteria, with its activity being bacteriostatic rather than bactericidal.[2] It is plausible that **Hydroaurantiogliocladin** may

possess similar or distinct biological activities, but this remains to be experimentally determined.

Future Directions

The lack of comprehensive data on **Hydroaurantiogliocladin** presents several opportunities for future research:

- **Total Synthesis:** Development of a synthetic route would enable the production of sufficient quantities for detailed biological evaluation and the synthesis of analogues to explore structure-activity relationships.
- **Biological Screening:** A broad-based biological screening of pure **Hydroaurantiogliocladin** is warranted to identify any potential therapeutic activities, including antimicrobial, anticancer, or anti-inflammatory effects.
- **Mechanism of Action Studies:** Should biological activity be identified, subsequent studies to elucidate the mechanism of action and any involved signaling pathways would be crucial.
- **Biosynthetic Pathway Elucidation:** Investigating the biosynthetic pathway of aurantiogliocladin and **Hydroaurantiogliocladin** in *Gliocladium roseum* could provide insights into the production of this and related compounds.

Conclusion

Hydroaurantiogliocladin is a natural product with a known structure but a largely unexplored potential. As the reduced form of aurantiogliocladin, it represents an intriguing target for chemical synthesis and biological investigation. This guide consolidates the sparse information currently available and highlights the significant knowledge gaps that future research can address. The scientific community is encouraged to explore this rare metabolite to unlock its potential applications in drug discovery and development.

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References

- 1. fnkprddata.blob.core.windows.net [fnkprddata.blob.core.windows.net]
- 2. Aurantiogliocladin inhibits biofilm formation at subtoxic concentrations [aimspress.com]
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